

Application Notes and Protocols: Preparation of TAS05567 Stock Solution in DMSO

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Compound of Interest

Compound Name: TAS05567

Cat. No.: B12429882

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Audience: Researchers, scientists, and drug development professionals.

Introduction

TAS05567 is a potent and highly selective, ATP-competitive inhibitor of Spleen tyrosine kinase (Syk) with an IC₅₀ of 0.37 nM.[1] It has demonstrated efficacy in abrogating immunoglobulin-mediated autoimmune and allergic reactions in rodent models, making it a valuable tool for research in these areas.[2][3] Proper preparation of a stock solution is the first critical step for ensuring accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **TAS05567** due to the compound's solubility in it.[4] This document provides a detailed protocol for the preparation, handling, and storage of **TAS05567** stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **TAS05567** is provided in the table below for easy reference.

Parameter	Value	Reference
Molecular Weight	439.52 g/mol	[4]
Recommended Solvent	Dimethyl Sulfoxide (DMSO)	[4]
Appearance	Solid powder	[4]
Storage of Solid	Short-term (days to weeks) at 0 - 4°C; Long-term (months to years) at -20°C	[4]
Storage of Stock Solution	Short-term (days to weeks) at 0 - 4°C; Long-term (months) at -20°C	[4]

Experimental Protocol: Preparation of a 10 mM TAS05567 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **TAS05567** in DMSO. The concentration can be adjusted based on specific experimental needs by modifying the mass of **TAS05567** and the volume of DMSO accordingly.

3.1. Materials

- **TAS05567** (solid powder)
- Dimethyl Sulfoxide (DMSO), anhydrous, cell culture grade or equivalent
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

3.2. Procedure

- Preparation: Before starting, ensure that all materials are clean and sterile. Work in a clean and controlled environment, such as a laminar flow hood, to minimize contamination. Allow **TAS05567** powder and DMSO to equilibrate to room temperature before use.
- Weighing **TAS05567**:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh the desired amount of **TAS05567** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 4.3952 mg of **TAS05567**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 10 \text{ mM} \times 1 \text{ mL} \times 439.52 \text{ g/mol} = 4.3952 \text{ mg}$
- Dissolving in DMSO:
 - Using a calibrated micropipette, add the calculated volume of DMSO to the microcentrifuge tube containing the **TAS05567** powder. For a 10 mM solution with 4.3952 mg of **TAS05567**, add 1 mL of DMSO.
 - Close the tube securely.
- Mixing:
 - Vortex the solution at a medium speed until the **TAS05567** is completely dissolved. Visually inspect the solution to ensure there are no visible particles. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but is not typically required.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Label each aliquot clearly with the compound name (**TAS05567**), concentration (10 mM in DMSO), preparation date, and your initials.
- For short-term storage (days to weeks), store the aliquots at 0 - 4°C.^[4] For long-term storage (months), store at -20°C.^[4]

3.3. Stock Solution Dilution Calculation Example

To prepare a working solution from the 10 mM stock, use the following formula: $M_1V_1 = M_2V_2$
Where:

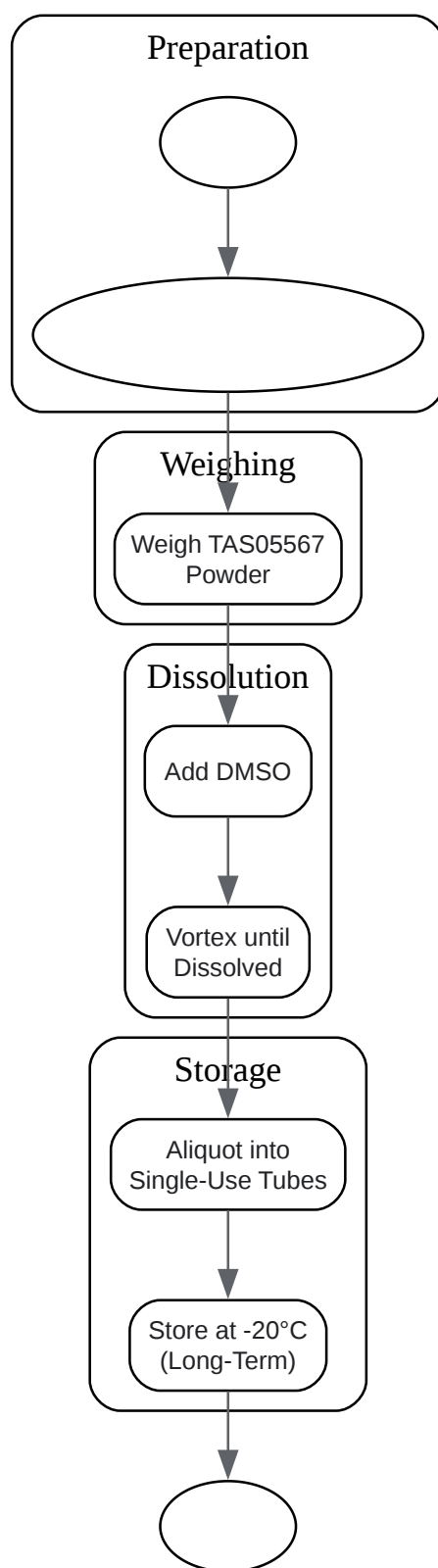
- M_1 = Concentration of the stock solution (e.g., 10 mM)
- V_1 = Volume of the stock solution to be used
- M_2 = Desired final concentration of the working solution (e.g., 10 μ M)
- V_2 = Final volume of the working solution (e.g., 1 mL)

Example: To prepare 1 mL of a 10 μ M working solution:

- Convert concentrations to the same units: 10 mM = 10,000 μ M.
- $(10,000 \mu\text{M}) * V_1 = (10 \mu\text{M}) * (1 \text{ mL})$
- $V_1 = (10 \mu\text{M} * 1 \text{ mL}) / 10,000 \mu\text{M} = 0.001 \text{ mL} = 1 \mu\text{L}$
- Therefore, add 1 μ L of the 10 mM **TAS05567** stock solution to 999 μ L of the desired cell culture medium or buffer.

Visualizations

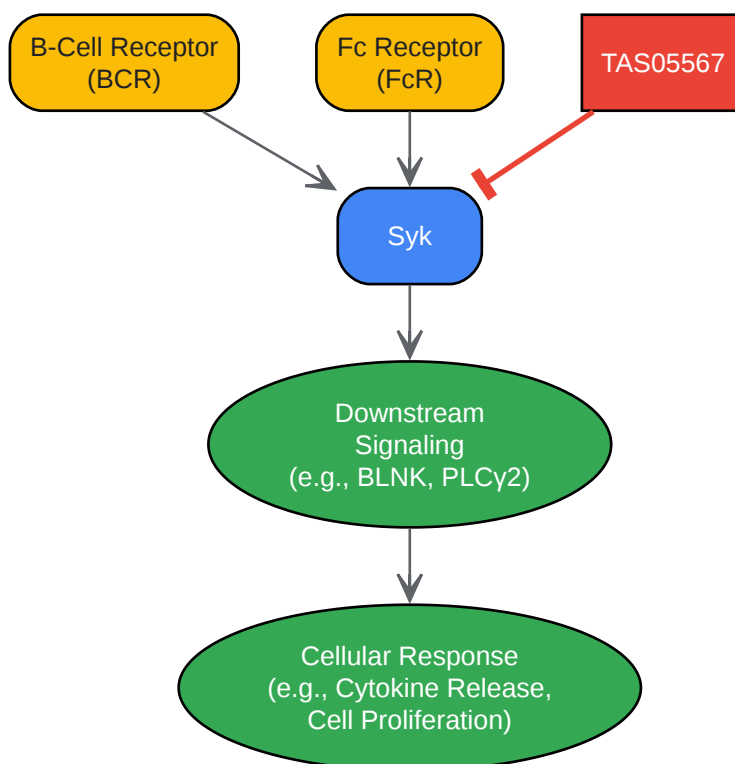
4.1. Experimental Workflow



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Caption: Workflow for **TAS05567** Stock Solution Preparation.

4.2. TAS05567 Mechanism of Action: Syk Signaling Pathway Inhibition



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Caption: **TAS05567** inhibits the Syk signaling pathway.

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